

Technical Guide on the Safety and Toxicology of Einecs 274-079-7

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Compound of Interest

Compound Name: *Einecs 274-079-7*

Cat. No.: *B15189947*

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Chemical Identity:

- EINECS Number: 274-079-7
- CAS Number: 54112-23-1
- Chemical Name: N,N'-(methylenedi-p-phenylene)bis[hexahydro-2-oxo-1H-azepine-1-carboxamide]

Audience: Researchers, scientists, and drug development professionals.

Disclaimer: This document summarizes publicly available safety and toxicological information for **EINECS 274-079-7**. Despite a comprehensive search of scientific literature and regulatory databases, no detailed quantitative toxicological studies or specific experimental protocols were found to be publicly available for this substance. The information presented is based on classifications and general statements from chemical suppliers and databases.

Hazard Classification

Based on available information, **EINECS 274-079-7** is consistently reported as not meeting the criteria for hazardous classification under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Multiple sources, including the European Chemicals Agency (ECHA) C&L Inventory, indicate that this substance is not classified as hazardous.^{[1][2]} Specifically, reports from 162

companies to the ECHA C&L Inventory state that this chemical does not meet GHS hazard criteria.[1] Chemical suppliers also list the substance with no hazard pictograms, signal words, or hazard statements.[2]

Toxicological Data

A thorough search for quantitative toxicological data for **Einecs 274-079-7** yielded no specific results. The following is a summary of the unavailable data:

- Acute Toxicity (Oral, Dermal, Inhalation): No LD50 or LC50 values were found.
- Skin Corrosion/Irritation: No data available.
- Serious Eye Damage/Irritation: No data available.
- Respiratory or Skin Sensitization: No data available.
- Germ Cell Mutagenicity: No genotoxicity data available.
- Carcinogenicity: No carcinogenicity studies were found.
- Reproductive Toxicity: No data on reproductive or developmental toxicity were found.
- Specific Target Organ Toxicity (Single and Repeated Exposure): No STOT data, including NOAEL or LOAEL values, were found.
- Aspiration Hazard: No data available.

Table 1: Summary of Available Toxicological Data

Endpoint	Result
Acute Toxicity	No data available
Skin Corrosion/Irritation	No data available
Eye Damage/Irritation	No data available
Sensitization	No data available
Mutagenicity	No data available
Carcinogenicity	No data available
Reproductive Toxicity	No data available
STOT - Single Exposure	No data available
STOT - Repeated Exposure	No data available

Experimental Protocols

Due to the lack of publicly available toxicological studies, no experimental protocols for the safety assessment of **Einecs 274-079-7** can be provided.

Signaling Pathways and Experimental Workflows

No information was found regarding the mechanism of action, potential signaling pathways affected by, or specific experimental workflows for the toxicological assessment of **Einecs 274-079-7**. Therefore, no diagrams can be generated.

Conclusion

The publicly available information for **Einecs 274-079-7** is limited to its non-hazardous classification under GHS. There is a notable absence of detailed toxicological studies, including quantitative data and experimental methodologies, in the public domain. For researchers, scientists, and drug development professionals, this lack of data indicates that a comprehensive toxicological assessment would be required for any application where human or environmental exposure is anticipated. Any such assessment would need to be conducted according to relevant international guidelines (e.g., OECD Test Guidelines).

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References

- 1. 1H-Azepine-1-carboxamide, N,N'-(methylenedi-4,1-phenylene)bis[hexahydro-2-oxo- | C27H32N4O4 | CID 104694 - PubChem [pubchem.ncbi.nlm.nih.gov]
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